

Refinement of "Antibacterial agent 123" administration routes

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Compound of Interest

Compound Name: Antibacterial agent 123

Cat. No.: B12407808

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Technical Support Center: Antibacterial Agent 123

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers utilizing **Antibacterial Agent 123**. The information is designed to address common issues encountered during the refinement of administration routes in preclinical experimental models.

Section 1: General FAQs

Q1: What is **Antibacterial Agent 123**?

A1: **Antibacterial Agent 123** is a novel, broad-spectrum antibiotic belonging to the fluoroquinolone class. It demonstrates potent bactericidal activity against a wide range of Gram-positive and Gram-negative bacteria by inhibiting DNA gyrase and topoisomerase IV, crucial enzymes for bacterial DNA replication. Its unique molecular structure is designed for enhanced penetration into bacterial cells and reduced efflux, potentially overcoming common resistance mechanisms.

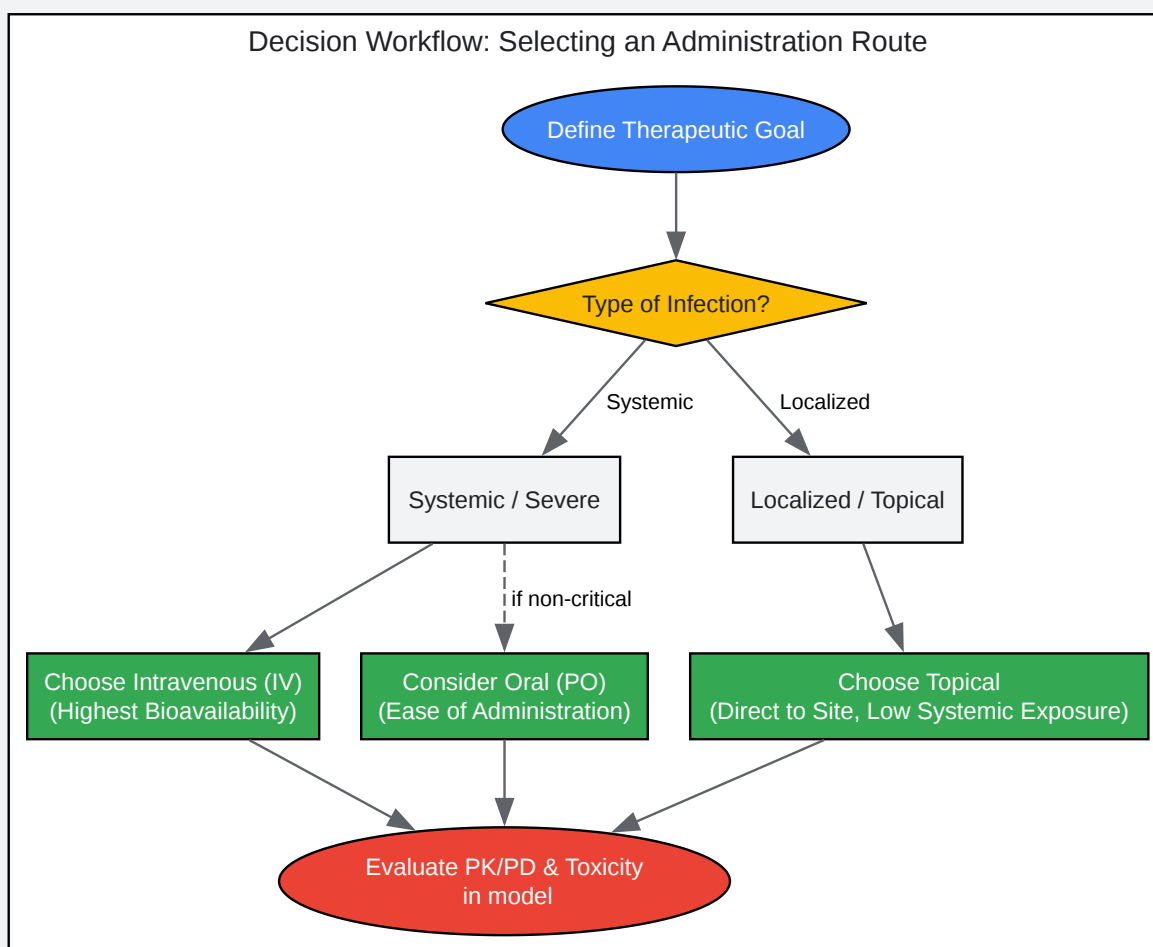
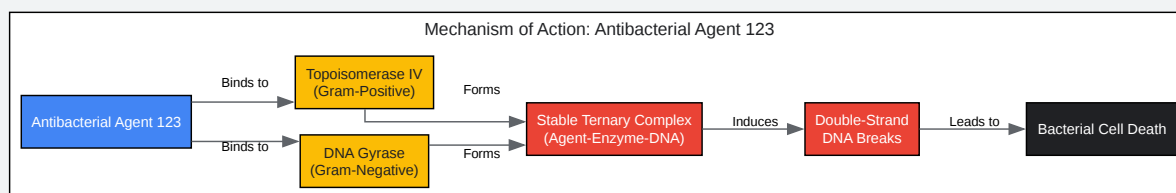
Q2: What are the available formulations for **Antibacterial Agent 123**?

A2: **Antibacterial Agent 123** is supplied as a lyophilized powder for reconstitution. The standard formulation is a hydrochloride salt, which is highly soluble in aqueous solutions such

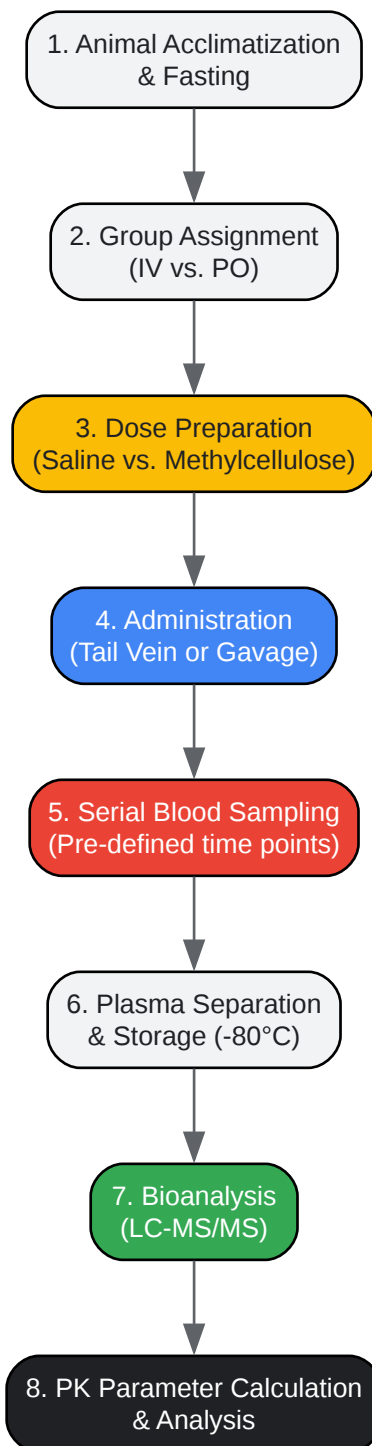
as sterile water or phosphate-buffered saline (PBS). For oral and topical administration, specific vehicle formulations are recommended to ensure stability and bioavailability.

Q3: What is the primary mechanism of action for **Antibacterial Agent 123**?

A3: The agent targets bacterial DNA gyrase in Gram-negative bacteria and topoisomerase IV in Gram-positive bacteria. By binding to these enzymes, it creates a stable complex with DNA, leading to double-stranded DNA breaks and subsequent cell death.



Experimental Workflow: Murine Pharmacokinetic Study

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